

# Acremolactone A: A Technical Guide to its Chemical Structure and Herbicidal Properties

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## Compound of Interest

Compound Name: Acremolactone A

Cat. No.: B15590186

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## Abstract

**Acremolactone A** is a novel natural product identified as an epoxydihydropyranyl  $\gamma$ -lactone. Isolated from the fungus *Acremonium roseum* I4267, it has demonstrated significant herbicidal properties. This document provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activity of **Acremolactone A**. It includes a summary of the spectroscopic data that enabled its structural elucidation and details on its potent inhibitory effects on plant growth. The absolute stereochemistry of this complex molecule has also been determined, providing a complete structural description. This guide is intended to serve as a foundational resource for researchers in natural product chemistry, herbicide development, and related fields.

## Chemical Structure and Physicochemical Properties

**Acremolactone A** is a structurally unique fungal metabolite characterized by a complex polycyclic system. It is classified as an epoxydihydropyranyl  $\gamma$ -lactone. The complete stereostructure of **Acremolactone A** was established through extensive spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), and confirmed by chemical degradation studies.

The molecular formula and other key physicochemical properties are summarized below.

Table 1: Physicochemical Properties of **Acremolactone A**

Property	Value	Reference
Molecular Formula	C <sub>20</sub> H <sub>24</sub> O <sub>7</sub>	[1]
Molecular Weight	376.4 g/mol	[1]
Appearance	Colorless needles	[1]
Melting Point	178-180 °C	[1]
Optical Rotation ([α] <sub>D</sub> )	+137° (c 0.1, MeOH)	[1]
UV λ <sub>max</sub> (MeOH)	218 nm (ε 11,000)	[1]

Note: Detailed experimental data for the determination of these properties are outlined in the referenced publications. The full text of these publications is required for a complete understanding of the methodologies.

## Spectroscopic Data

The structural elucidation of **Acremolactone A** was heavily reliant on 1D and 2D NMR spectroscopy, as well as high-resolution mass spectrometry. The following tables summarize the key <sup>1</sup>H and <sup>13</sup>C NMR chemical shifts.

Table 2: <sup>1</sup>H NMR Spectroscopic Data for **Acremolactone A** (in CDCl<sub>3</sub>)

Position	δH (ppm)	Multiplicity	J (Hz)
Data not available in search results			

Table 3: <sup>13</sup>C NMR Spectroscopic Data for **Acremolactone A** (in CDCl<sub>3</sub>)

Position	δC (ppm)
Data not available in search results	

Note: The complete and detailed NMR data, including coupling constants and 2D correlation data (COSY, HMQC, HMBC), are contained within the primary literature and are essential for unambiguous structural assignment. Access to the full text of the cited papers is required to populate these tables.

## Biological Activity: Herbicidal Properties

**Acremolactone A** has been identified as a potent herbicidal agent. Its biological activity has been evaluated against various plant species, demonstrating significant growth inhibition.

### Herbicidal Activity Spectrum

**Acremolactone A** exhibits strong inhibitory effects on the germination and growth of higher plants.

Table 4: Herbicidal Activity of **Acremolactone A**

Plant Species	Activity Metric (e.g., IC <sub>50</sub> )	Value
Data not available in search results		

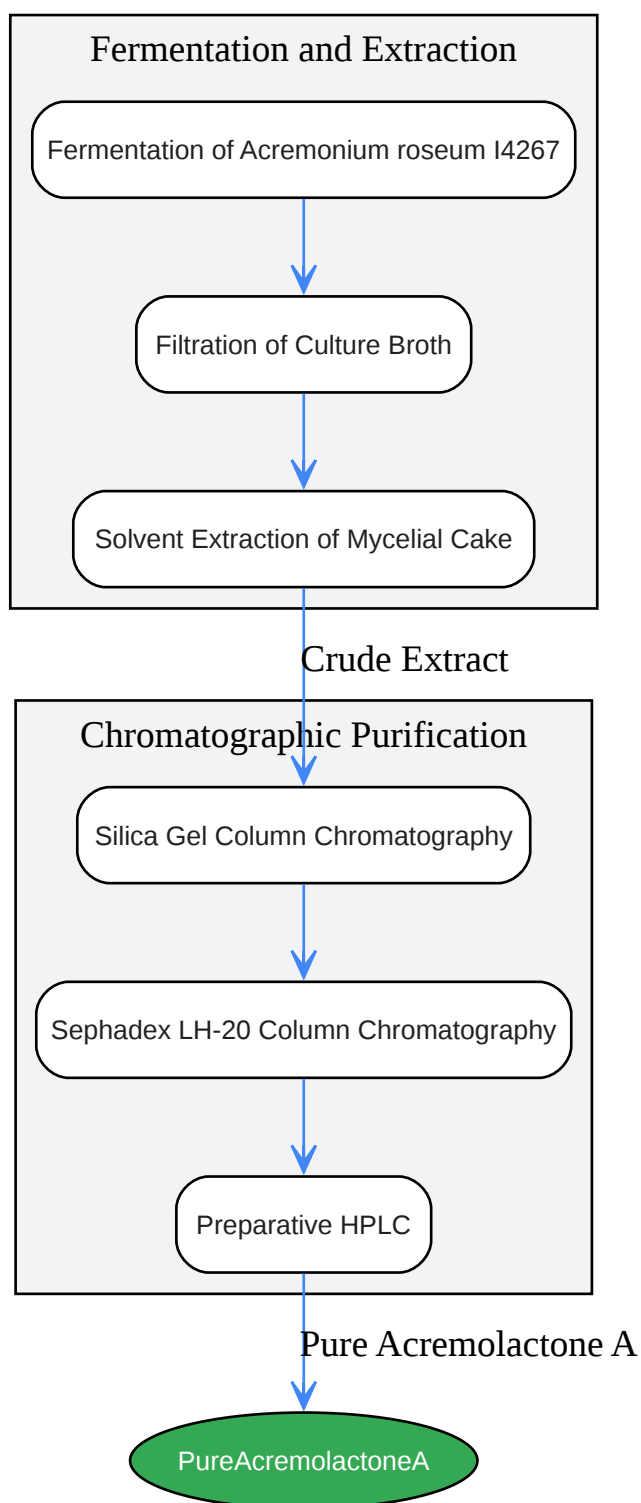
Note: Quantitative data on the herbicidal efficacy of **Acremolactone A**, such as IC<sub>50</sub> values against specific plant species, are detailed in the primary research articles. The full text is required to access this information.

## Experimental Protocols

This section outlines the general methodologies employed in the isolation, characterization, and biological evaluation of **Acremolactone A**, as inferred from the available literature abstracts.

### Isolation and Purification of **Acremolactone A**

The isolation of **Acremolactone A** from *Acremonium roseum* I4267 involves a multi-step process to separate the compound from the fungal culture.



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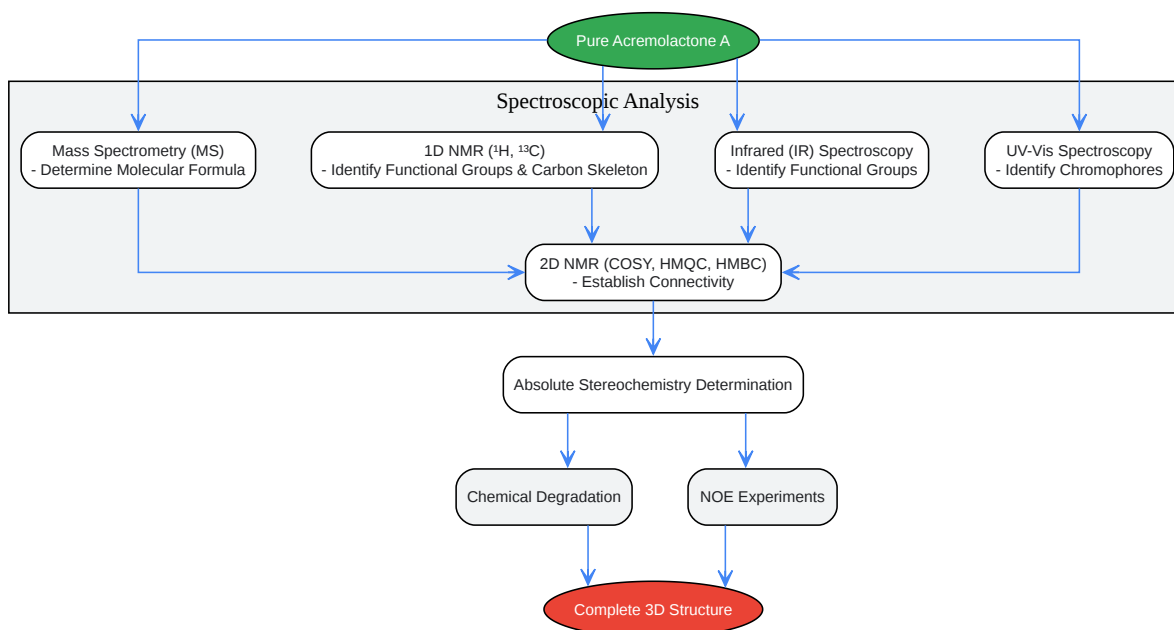
Caption: Workflow for the isolation and purification of **Acremolactone A**.

Methodology:

- Fermentation: *Acremonium roseum* I4267 is cultured in a suitable liquid medium to promote the production of secondary metabolites, including **Acremolactone A**.
- Extraction: The fungal mycelia are separated from the culture broth by filtration. The mycelial cake is then extracted with an organic solvent (e.g., ethyl acetate) to obtain a crude extract.
- Chromatography: The crude extract is subjected to a series of chromatographic separations, typically starting with silica gel column chromatography, followed by size-exclusion chromatography (e.g., Sephadex LH-20), and finally purified to homogeneity using preparative high-performance liquid chromatography (HPLC).

## Structural Elucidation

The chemical structure of the purified **Acremolactone A** is determined using a combination of spectroscopic techniques.



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## References

- 1. Absolute stereochemistry of acremolactone A, a novel herbicidal epoxydihydropyranyl gamma-lactone from *Acremonium roseum* I4267 - PubMed [pubmed.ncbi.nlm.nih.gov]

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